

IUPAC name morpholine-4-carbaldehyde

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Compound of Interest

Compound Name: 4-Morpholinecarboxaldehyde

CAS No.: 4394-85-8

Cat. No.: B048038

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An In-depth Technical Guide to Morpholine-4-carbaldehyde: Synthesis, Reactivity, and Applications

Abstract

Morpholine-4-carbaldehyde (CAS No. 4394-85-8), also known as N-formylmorpholine, is a pivotal heterocyclic building block in modern organic synthesis and medicinal chemistry. Its unique structure, combining the stable, polar morpholine ring with a reactive aldehyde functional group, renders it an indispensable intermediate for the synthesis of a diverse array of complex molecules.^{[1][2]} This guide provides a comprehensive technical overview of morpholine-4-carbaldehyde, detailing its physicochemical properties, spectroscopic signature, and key synthetic methodologies. We delve into its chemical reactivity, highlighting its role as both a synthetic target and a versatile formylating agent. Furthermore, this document explores its critical applications, particularly in drug discovery, where the morpholine moiety is frequently employed to enhance the pharmacokinetic and pharmacodynamic profiles of central nervous system (CNS) drug candidates. This guide is intended for researchers, chemists, and drug development professionals seeking to leverage the synthetic potential of this versatile compound.

Introduction: The Structural and Strategic Significance of Morpholine-4-carbaldehyde

At its core, morpholine-4-carbaldehyde is a simple yet elegant molecule: a morpholine ring N-acylated with a formyl group. The morpholine heterocycle is a saturated six-membered ring containing both an ether linkage and a secondary amine function. This combination confers a unique set of properties, including high polarity, water solubility, and a chair-like conformation. [1] In medicinal chemistry, the morpholine scaffold is highly valued for its ability to improve aqueous solubility and metabolic stability, and its pKa often leads to favorable interactions that can enhance permeability across the blood-brain barrier (BBB).

The addition of the formyl (-CHO) group at the 4-position (the nitrogen atom) transforms the morpholine base into a reactive aldehyde. This functional group serves as a chemical handle for a multitude of transformations, including nucleophilic additions, condensations, and reductive aminations, making it a cornerstone intermediate for constructing more elaborate molecular architectures. [1] Consequently, morpholine-4-carbaldehyde is not merely a compound but a strategic tool in the synthetic chemist's arsenal, enabling access to novel pharmaceuticals, agrochemicals, and specialty polymers. [1][2][3]

Physicochemical and Spectroscopic Profile

Accurate characterization is the bedrock of chemical synthesis. The physical properties and spectroscopic data for morpholine-4-carbaldehyde are well-established, providing a reliable fingerprint for its identification and purity assessment.

Physicochemical Properties

The compound is typically a clear, colorless to slightly yellow liquid with a characteristic fruity, pungent odor. [1] Its key properties are summarized in the table below.

Property	Value	Source(s)
IUPAC Name	morpholine-4-carbaldehyde	[4][5]
Synonyms	N-Formylmorpholine, 4-Morpholinecarboxaldehyde	[4][6]
CAS Number	4394-85-8	[4][6]
Molecular Formula	C ₅ H ₉ NO ₂	[7]
Molecular Weight	115.13 g/mol	[6][8]
Appearance	Colorless to slightly yellow liquid	[1]
Density	~1.145 g/cm ³ (at 26 °C)	[4]
Melting Point	21 °C (70 °F)	[4]
Boiling Point	239 °C (462 °F)	[4]
Solubility	Soluble in water; miscible with organic solvents like ethanol, methanol, and chloroform.	[1]

Spectroscopic Data for Structural Elucidation

Spectroscopic analysis is essential for confirming the structure of synthesized morpholine-4-carbaldehyde.

- ¹H NMR (Proton Nuclear Magnetic Resonance):** The proton NMR spectrum is highly characteristic. In CDCl₃, the aldehydic proton appears as a distinct singlet around δ 8.0 ppm. The protons on the morpholine ring typically appear as two multiplets corresponding to the carbons adjacent to the nitrogen (δ ~3.4-3.8 ppm) and the carbons adjacent to the oxygen (δ ~3.6-3.8 ppm). A more detailed analysis from the literature reports the following shifts in CDCl₃: δ 7.68 (s, 1H), 3.35 – 3.29 (m, 2H), 3.29 – 3.23 (m, 2H), 3.20 – 3.13 (m, 2H), 3.09 – 3.02 (m, 2H).[9]
- ¹³C NMR (Carbon-13 Nuclear Magnetic Resonance):** The carbon spectrum confirms the presence of the carbonyl group and the four distinct carbons of the morpholine ring. The

aldehydic carbon resonates significantly downfield, typically around δ 160.7 ppm. The morpholine carbons appear in the δ 40-70 ppm region, with carbons adjacent to nitrogen being more deshielded. Literature values in CDCl_3 are reported as δ 160.7, 66.9, 66.0, 45.4, 41.2 ppm.[9]

- IR (Infrared) Spectroscopy: The most prominent feature in the IR spectrum is the strong carbonyl ($\text{C}=\text{O}$) stretching vibration of the aldehyde, which appears in the range of 1650-1680 cm^{-1} . The C-N and C-O stretching vibrations of the morpholine ring are also observable in the fingerprint region.
- MS (Mass Spectrometry): Electron ionization mass spectrometry (EI-MS) shows a molecular ion peak (M^+) at $m/z = 115$, corresponding to the molecular weight of the compound.[8] Common fragmentation patterns involve the loss of the formyl group or cleavage of the morpholine ring.

Synthesis of Morpholine-4-carbaldehyde

Several methodologies exist for the synthesis of morpholine-4-carbaldehyde, ranging from classical formylation reactions to more modern, sustainable approaches. The choice of method often depends on the desired scale, available starting materials, and environmental considerations.

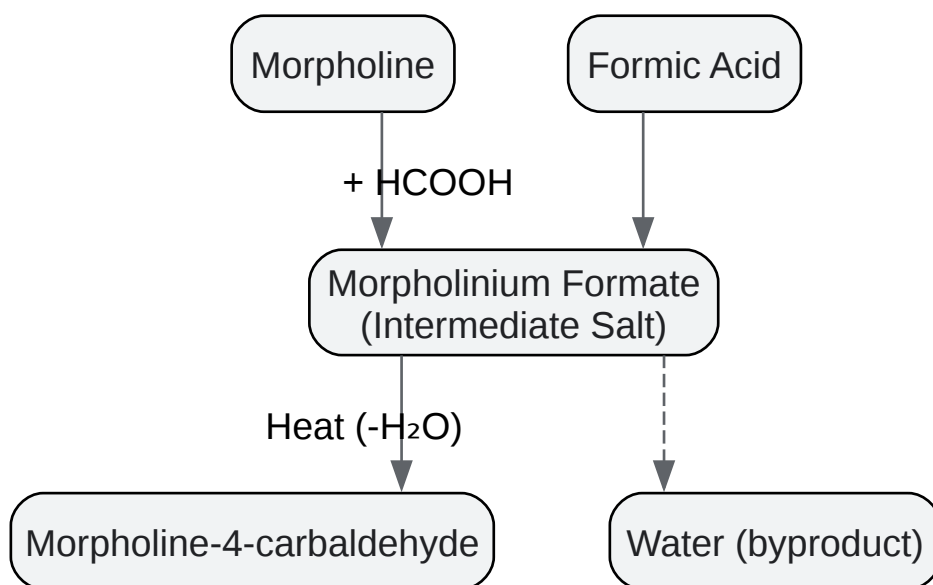
Method 1: Formylation with Formic Acid

This is a direct and cost-effective method involving the reaction of morpholine with formic acid. The reaction proceeds through the formation of a morpholinium formate salt, which upon heating, dehydrates to form the target N-formylmorpholine.

- Reaction Setup: To a round-bottom flask equipped with a stirrer and a distillation apparatus, add morpholine (1.0 eq).
- Reagent Addition: Slowly add formic acid (1.0-1.2 eq) dropwise while stirring. The reaction is exothermic, and cooling may be necessary to control the initial salt formation.
- Reactive Distillation: Heat the mixture to 110-150 $^{\circ}\text{C}$. Water is formed as a byproduct and is continuously removed by distillation to drive the reaction to completion.[10] The progress can be monitored by observing the cessation of water collection.

- **Workup and Purification:** Once the reaction is complete, the crude N-formylmorpholine is purified by vacuum distillation to yield the final product.

The diagram below illustrates the straightforward pathway of this synthesis.

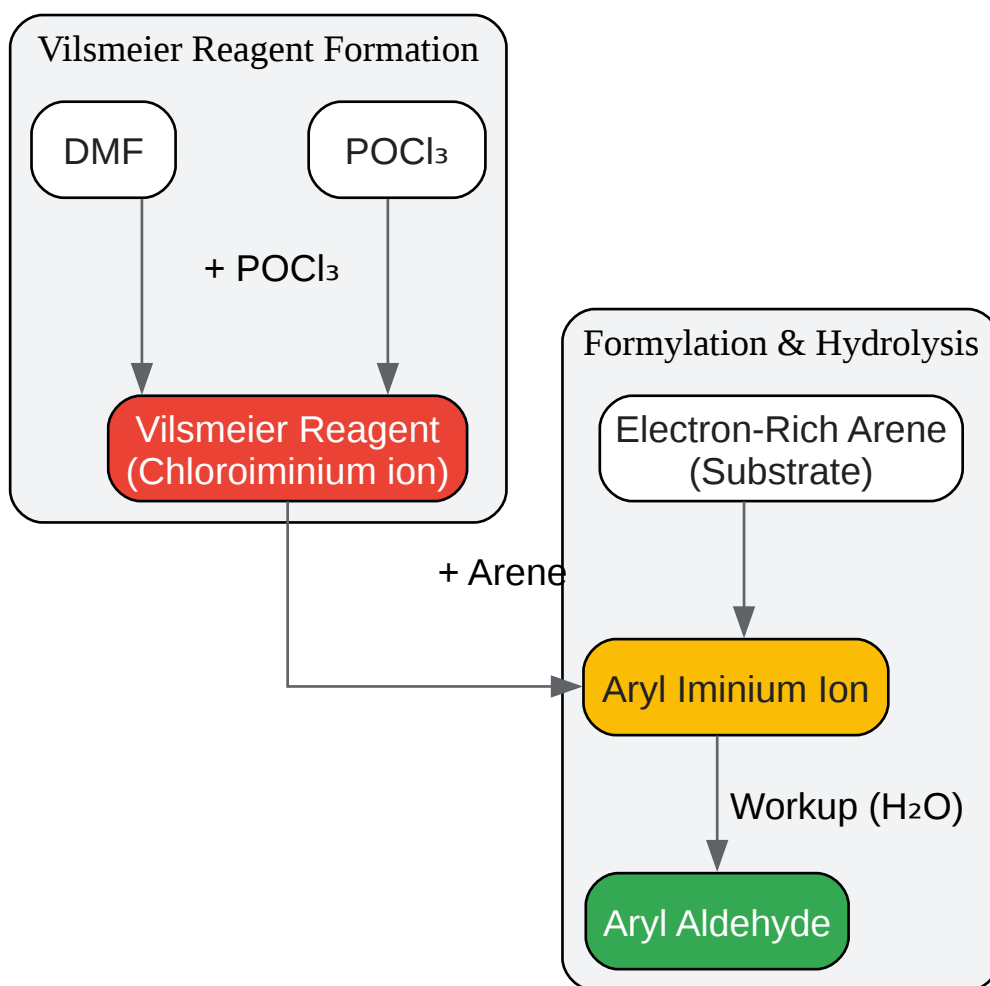


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Caption: Synthesis via Formic Acid Dehydration.

Method 2: Vilsmeier-Haack Type Formylation

While the classic Vilsmeier-Haack reaction is used to formylate electron-rich arenes, the underlying principle involves the creation of a potent electrophilic formylating agent, the "Vilsmeier reagent," from a substituted amide (like N,N-dimethylformamide, DMF) and phosphorus oxychloride (POCl_3).^{[11][12][13]} A conceptually similar approach can be envisaged for the formylation of amines, though direct reaction with a pre-formed Vilsmeier reagent is less common than other methods for simple amines like morpholine. However, understanding this mechanism is crucial as it underpins many formylation strategies in organic synthesis. The Vilsmeier reagent (a chloroiminium ion) is a highly effective formylating agent.^[12]



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Caption: General Mechanism of the Vilsmeier-Haack Reaction.

Method 3: Sustainable Synthesis using CO₂

Modern synthetic chemistry emphasizes greener reaction pathways. One innovative approach is the use of carbon dioxide (CO₂) as a C1 source for formylation. This method typically requires a catalyst and a reducing agent (like H₂ or a silane). For instance, the formylation of morpholine has been achieved with high selectivity using supercritical CO₂, H₂, and a ruthenium catalyst.^[14] This process avoids environmentally harmful formylating agents.^[14] Another catalyst-free approach uses CO₂ with a silane reducing agent in a solvent like DMSO.^[9]

- **Reaction Setup:** In a pressure-resistant vessel, dissolve morpholine (1.0 eq) in a suitable solvent (e.g., DMSO).
- **Reagent Addition:** Add a hydrosilane reducing agent (e.g., phenylsilane, PhSiH_3) to the solution.
- **CO₂ Introduction:** Pressurize the vessel with CO₂ (typically 1 atm is sufficient).
- **Reaction:** Stir the mixture at room temperature or with gentle heating until the reaction is complete (monitored by TLC or GC-MS).
- **Workup and Purification:** After depressurization, the reaction mixture is worked up by standard extraction procedures, and the product is purified by column chromatography or distillation.

Chemical Reactivity and Synthetic Applications

The synthetic utility of morpholine-4-carbaldehyde stems from the reactivity of its aldehyde group and its effectiveness as a formylating agent.

Reactions of the Aldehyde Group

The electron-withdrawing nature of the amide-like nitrogen slightly deactivates the aldehyde compared to simple alkyl aldehydes, but it remains a versatile functional group for various transformations:

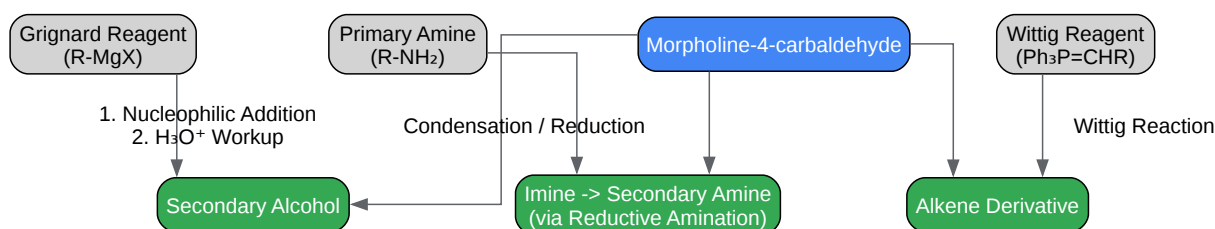
- **Nucleophilic Addition:** Reacts with organometallic reagents (Grignard, organolithiums) to form secondary alcohols.
- **Wittig Reaction:** Undergoes reaction with phosphorus ylides to form vinyl morpholine derivatives.
- **Condensation Reactions:** Participates in Knoevenagel or aldol-type condensations with active methylene compounds.
- **Reductive Amination:** The aldehyde can be converted into an amine via the formation of an imine followed by reduction.

Use as a Formylating Agent

A significant application of morpholine-4-carbaldehyde is its use as an efficient formylating agent for preparing other aldehydes.[4][15] It serves as a stable, easy-to-handle alternative to more hazardous reagents like carbon monoxide or hydrogen cyanide.

- **Grignard Preparation:** Prepare the Grignard reagent (e.g., Phenylmagnesium bromide) from the corresponding aryl or alkyl halide and magnesium turnings in an anhydrous ether solvent (e.g., THF, diethyl ether) under an inert atmosphere (N_2 or Ar).
- **Formylation:** Cool the Grignard solution to 0 °C. Slowly add a solution of morpholine-4-carbaldehyde (1.0 eq) in the same anhydrous solvent. The causality here is critical: the nucleophilic carbon of the Grignard reagent attacks the electrophilic carbonyl carbon of the formylating agent.
- **Quenching:** After stirring for a few hours, the reaction is carefully quenched by pouring it into a cold aqueous acid solution (e.g., 1M HCl). This hydrolyzes the intermediate magnesium alkoxide.
- **Workup and Purification:** The product aldehyde is extracted into an organic solvent, washed, dried, and purified by distillation or chromatography.

The workflow below visualizes its role as a key synthetic intermediate.



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